

Irisolidone: A Technical Guide on its Discovery, Properties, and Biological Activities

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Compound of Interest

Compound Name: *Irisolidone*

Cat. No.: *B150237*

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Introduction

Irisolidone, a significant isoflavone, has garnered considerable attention within the scientific community for its diverse pharmacological activities. This technical guide provides a comprehensive overview of the discovery, history, chemical properties, and biological functions of **Irisolidone**, with a focus on its underlying mechanisms of action. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the therapeutic potential of this natural compound.

Discovery and History

Irisolidone is a naturally occurring O-methylated isoflavone. It is classified as a 3-phenylchromen-4-one substituted by hydroxy groups at positions 5 and 7, a methoxy group at position 6, and a 4-methoxyphenyl group at position 3.

The primary plant sources from which **Irisolidone** has been isolated include:

- *Pueraria lobata* (Kudzu): The flowers of this plant are a known source of **Irisolidone**.
- *Iris germanica* (German iris): The rhizomes of this plant have also been identified as a source of **Irisolidone**.^[1]

While the precise historical details of its initial discovery, including the specific researchers and the exact year, are not readily available in comprehensive reviews, the study of isoflavones as

a chemical class dates back to the mid-19th century. The structural elucidation of these compounds has evolved significantly over time, from classical chemical degradation methods to modern spectroscopic techniques such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), which are now standard for the characterization of natural products like **Irisolidone**.

Physicochemical Properties

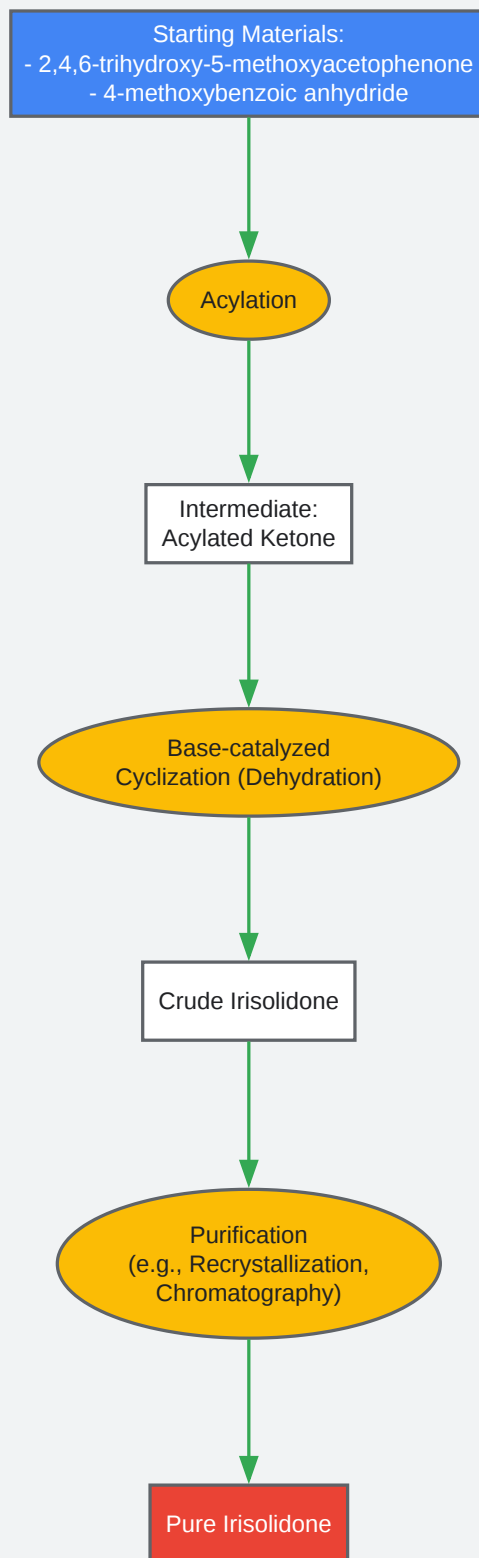
| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₇ H ₁₄ O ₆ |
| Molecular Weight | 314.29 g/mol |
| CAS Number | 477-44-1 |
| Appearance | Pale yellow crystalline solid |
| Melting Point | 194-196 °C |
| Solubility | Soluble in methanol, ethanol, DMSO, and other organic solvents. |

Synthesis of Irisolidone

The total synthesis of isoflavones, including **Irisolidone**, can be achieved through various established methods in organic chemistry. One of the classical and relevant methods is the Allan-Robinson reaction. This reaction involves the acylation of a 2-hydroxyaryl ketone with an aromatic anhydride, followed by a base-catalyzed cyclization to form the flavone or isoflavone scaffold.

A general workflow for the synthesis of an isoflavone like **Irisolidone** via a modified Allan-Robinson approach is depicted below.

General Workflow for Isoflavone Synthesis



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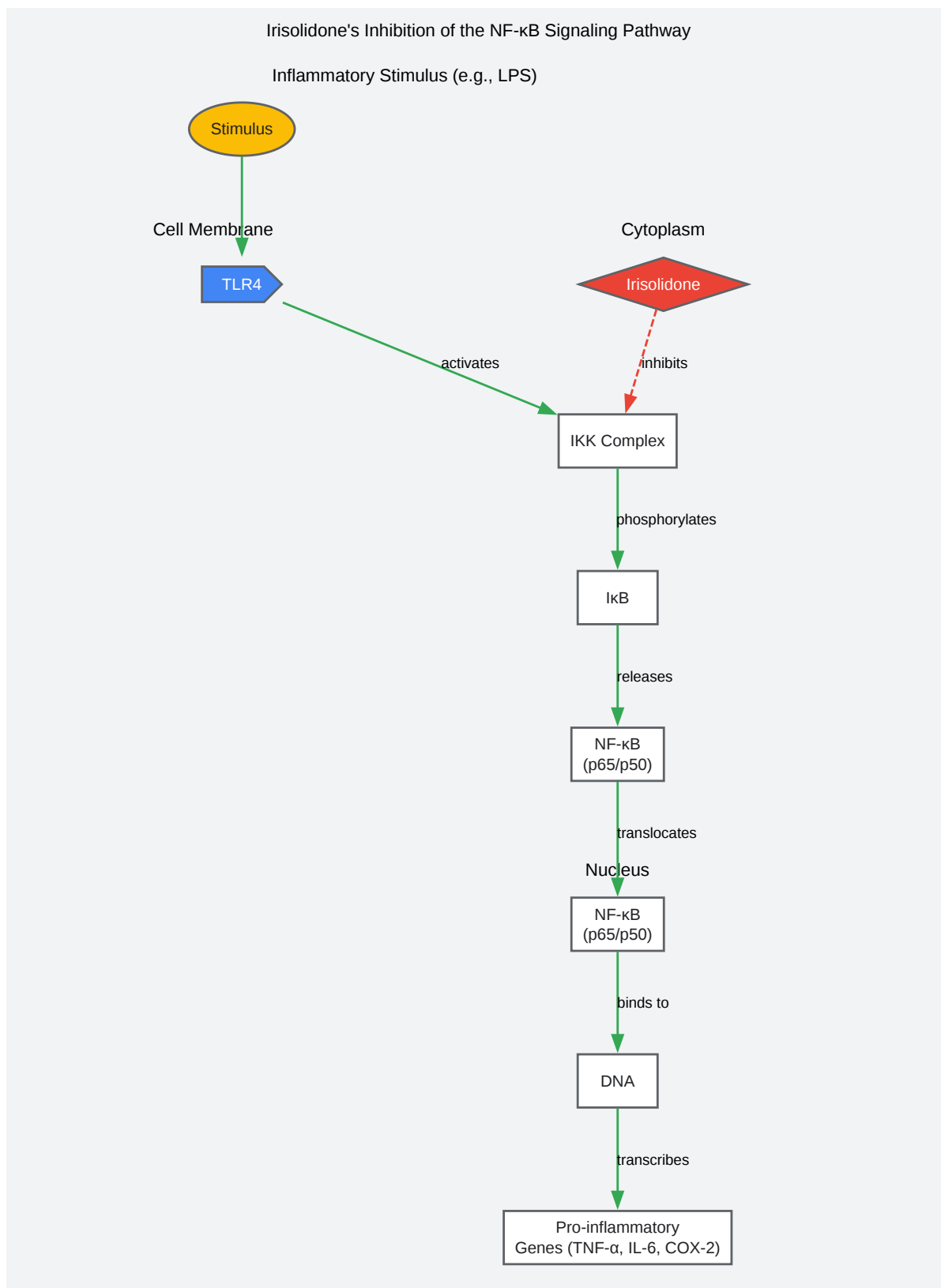
A generalized workflow for the synthesis of **Irisolidone**.

Biological Activities and Mechanisms of Action

Irisolidone exhibits a wide range of biological activities, making it a compound of significant interest for therapeutic applications. The following sections detail its key pharmacological effects and the underlying molecular mechanisms.

Anti-inflammatory Activity

Irisolidone has demonstrated potent anti-inflammatory properties. One of the key mechanisms underlying this activity is the inhibition of the Nuclear Factor-kappa B (NF- κ B) signaling pathway.



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Inhibition of the NF- κ B pathway by **Irisolidone**.

Antioxidant Activity

As a flavonoid, **Irisolidone** possesses antioxidant properties, which are attributed to its ability to scavenge free radicals and modulate cellular antioxidant defense systems. While the specific interaction with the Nrf2 pathway has not been definitively elucidated for **Irisolidone** itself, many flavonoids are known to activate this pathway.

Immunomodulatory Activity

Irisolidone has been shown to modulate the immune system. Its effects on T-lymphocytes and cytokine production have been reported, suggesting its potential in the management of immune-related disorders. The precise signaling pathways, such as the JAK-STAT pathway, are areas of ongoing research for many isoflavones.

Quantitative Data on Biological Activities

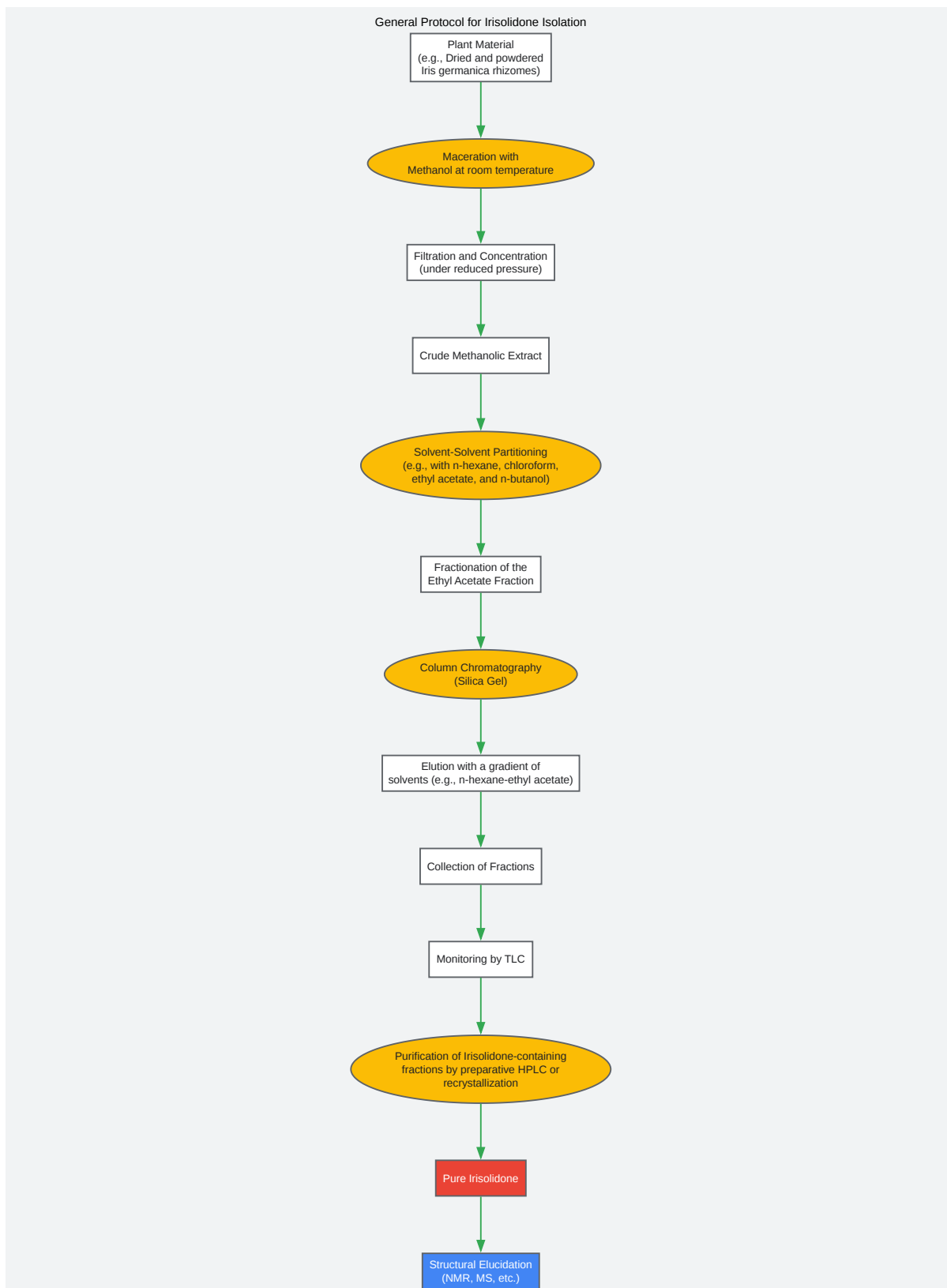
The following table summarizes some of the available quantitative data on the biological activities of **Irisolidone**.

| Biological Activity | Assay/Model | Target/Parameter | Result (IC ₅₀ /EC ₅₀ /MIC) | Reference |
|--------------------------|---|--------------------------|--|---------------------|
| Anti-inflammatory | LPS-stimulated murine macrophages | TNF- α production | 18.35 \pm 1.34 μ M | [2] |
| Anti-Helicobacter pylori | Broth dilution method | H. pylori growth | MIC: 12.5-25 μ g/mL | |
| Hepatoprotective | t-BHP-induced cytotoxicity in HepG2 cells | Cell Viability | Protective effect observed | |

Experimental Protocols

General Protocol for Isolation of Irisolidone from Plant Material

The following is a generalized protocol for the extraction and isolation of **Irisolidone** from a plant source like *Iris germanica* rhizomes.



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